

Sourcing and Purity of 2,2,5-trimethylheptane: A Technical Guide

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Compound of Interest

Compound Name: Heptane, 2,2,5-trimethyl-

Cat. No.: B15175853

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For researchers, scientists, and professionals in drug development, the procurement of high-purity chemical compounds is a critical starting point for any successful experiment. This guide provides an in-depth overview of suppliers for 2,2,5-trimethylheptane and the typical purities available, alongside a standardized workflow for sourcing and quality verification.

Chemical Suppliers and Purity Levels

2,2,5-trimethylheptane (CAS No. 20291-95-6) is a branched alkane available from a number of chemical suppliers.^{[1][2][3]} The purity of the compound is a crucial factor for its application in research and development, with most suppliers offering grades suitable for laboratory use. The primary analytical method for purity assessment is typically Gas Chromatography (GC). Below is a summary of available suppliers and their stated purity levels.

Supplier	Stated Purity	Analysis Method	Reference
Tokyo Chemical Industry (TCI)	>99.0%	GC	^{[4][5]}
Fisher Scientific	99.0+%	Not Specified	^[6]
Molport	98%	Not Specified	^[7]
ChemicalBook	Not Specified	Not Specified	^[1]

It is important to note that while some suppliers provide a specific purity percentage based on GC analysis, others may offer a more general purity grade. Researchers should always request a certificate of analysis (CoA) for detailed information on the purity and the methods used for its determination.

Experimental Protocols: Purity Verification

While specific synthesis protocols for 2,2,5-trimethylheptane are not readily available in the public domain, a general workflow for verifying the purity of a purchased batch is essential.

Objective: To confirm the identity and purity of a supplied sample of 2,2,5-trimethylheptane.

Materials:

- 2,2,5-trimethylheptane sample
- High-purity reference standard of 2,2,5-trimethylheptane (if available)
- Suitable solvent (e.g., hexane, pentane)
- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Appropriate GC column (e.g., non-polar capillary column)
- Nuclear Magnetic Resonance (NMR) spectrometer
- Deuterated solvent for NMR (e.g., CDCl₃)

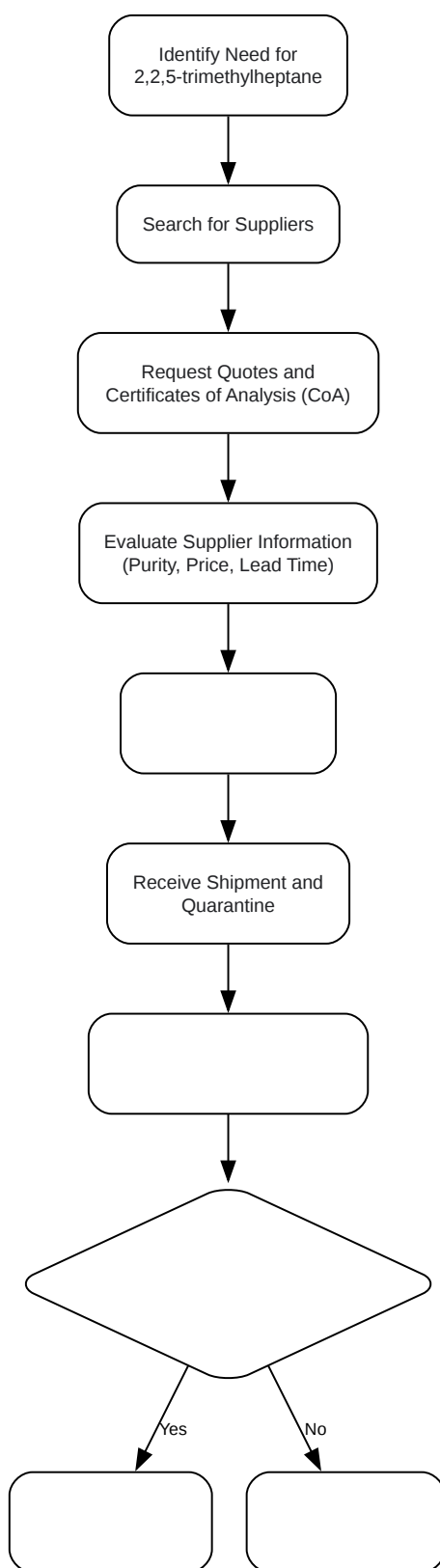
Methodology:

- Gas Chromatography (GC) Analysis:
 1. Prepare a dilute solution of the 2,2,5-trimethylheptane sample in the chosen solvent.
 2. Inject the sample into the GC-FID system.
 3. Run a temperature program suitable for the separation of C₁₀ alkanes.

4. Analyze the resulting chromatogram. The purity is determined by the area percentage of the main peak corresponding to 2,2,5-trimethylheptane.
 5. If a reference standard is available, a co-injection can be performed to confirm the retention time and thus the identity of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 1. Dissolve a small amount of the 2,2,5-trimethylheptane sample in a deuterated solvent.
 2. Acquire ^1H and ^{13}C NMR spectra.
 3. Analyze the chemical shifts, integration, and coupling patterns to confirm the molecular structure of 2,2,5-trimethylheptane and to identify any potential impurities.

Logical Workflow for Sourcing and Verification

The following diagram illustrates a logical workflow for the procurement and quality control of 2,2,5-trimethylheptane for research purposes.



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Caption: Sourcing and quality verification workflow for 2,2,5-trimethylheptane.

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